

dimethomorph extraction from fatty samples and insects

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Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

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Introduction

Dimethomorph is a broad-spectrum carboxylic acid amide fungicide globally used to control diseases in crops like grapes, potatoes, and tomatoes [1]. Its widespread application leads to residues in the environment, creating a need for reliable analytical methods. Analysis in challenging matrices like **edible insects** and **fatty crops** is difficult due to co-extractives like fats, proteins, and minerals that interfere with instrumentation [2]. This document details a robust, optimized method for **dimethomorph** extraction and analysis from such matrices, combining a modified QuEChERS approach with LC-MS/MS analysis.

Method Principle and Workflow

The core of this protocol is a **modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)** method, specifically optimized to address high fat and lipid content. The key modifications include a **low-temperature precipitation step** for lipid removal and a tailored **dispersive Solid-Phase Extraction (d-SPE) clean-up** [2].

The following workflow diagram illustrates the complete extraction and analysis procedure:

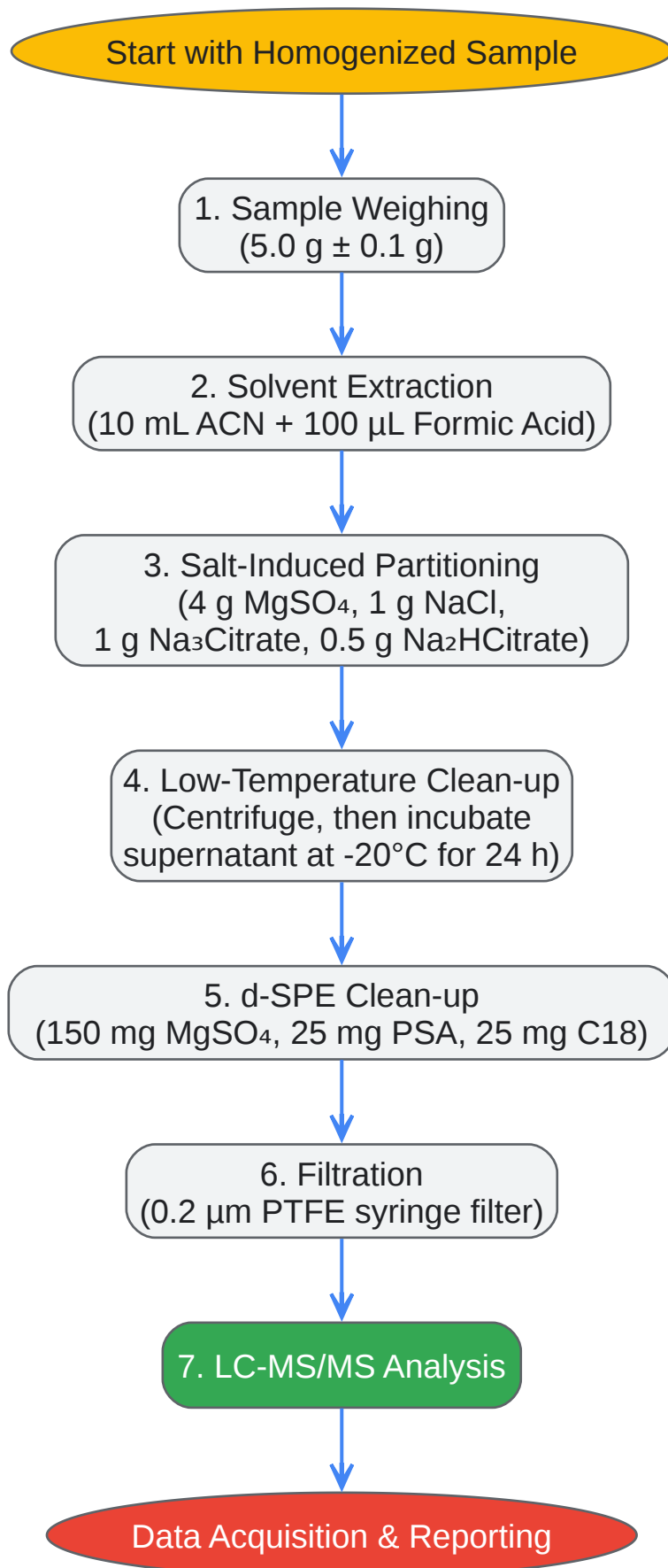


Figure 1. Overall Workflow for Dimethomorph Analysis in Fatty Matrices.

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Detailed Experimental Protocols

Reagents and Materials

- **Chemical Standards:** **Dimethomorph** analytical standard (purity $\geq 98\%$) [2].
- **Solvents:** HPLC-grade acetonitrile (MeCN), methanol (MeOH), formic acid ($\geq 98\%$) [2] [3].
- **QuEChERS Kits:** EN-QuEChERS extraction kit (4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate per tube) [3].
- **d-SPE Kits:** d-SPE kits (Fatty-EN: 150 mg MgSO_4 , 25 mg PSA, 25 mg C18 per mL extract) [2].
- **Equipment:** Analytical balance, vortex mixer, centrifuge, LC-MS/MS system, UHPLC column.

Sample Preparation and Extraction

- **Homogenization:** Freeze the insect or plant sample with dry ice and homogenize into a fine powder. Store at -20°C until analysis [2] [3].
- **Weighing:** Accurately weigh **5.0 g \pm 0.1 g** of the homogenized sample into a 50 mL centrifuge tube [2].
- **Solvent Addition:** Add **10 mL of acetonitrile** and **100 μL of formic acid** to the tube [2].
- **Extraction:** Add the contents of an EN-QuEChERS extraction packet. Seal the tube and shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge at ≥ 4000 rpm for 5 minutes to achieve phase separation [3].

Extract Clean-up and Low-Temperature Precipitation

- **Lipid Precipitation:** Transfer the supernatant (acetonitrile layer) to a new vial. Place it in a freezer at **-20°C for 24 hours**. This critical step precipitates fats and lipids [2].
- **d-SPE Clean-up:** After 24 hours, promptly transfer 1 mL of the chilled supernatant to a d-SPE tube containing **150 mg MgSO_4 , 25 mg PSA, and 25 mg C18** [2].
- **Vortex and Centrifuge:** Shake the d-SPE tube for 30 seconds and centrifuge briefly.
- **Filtration:** Filter the purified extract through a **0.2 μm PTFE syringe filter** into an LC vial for analysis [3].

LC-MS/MS Analysis

- **Chromatography:**
 - **Column:** C18 column (e.g., 2.1 x 150 mm, 2.6 μ m) [2].
 - **Mobile Phase:** A) 0.1% Formic acid in water; B) 0.1% Formic acid in methanol [2].
 - **Gradient:** Start at 85% A, transitioning to a high percentage of B over 18 minutes.
 - **Column Oven:** 40°C.
 - **Injection Volume:** 2 μ L [2].
- **Mass Spectrometry:**
 - **Ionization Mode:** Negative electrospray ionization (ESI-) [2].
 - **Multiple Reaction Monitoring (MRM) Transitions:** The table below lists the specific MRM transitions for **dimethomorph** and internal standards [2].

Table 1: MRM Parameters and Retention Times for Target Compounds [2]

| Target Compound | Retention Time (min) | Quantitative Ion (m/z) | Confirmatory Ion (m/z) | Collision Energy (V) |
|---------------------|----------------------|-------------------------|-------------------------|----------------------|
| Carbendazim | 3.4 | 192.1 > 160.1 | 192.1 > 132.0 | 25 / 41 |
| Dimethomorph | 7.1 / 7.6 | 388.0 > 301.0 | 388.0 > 165.0 | 24 / 14 |
| Fenoxanil | 17.0 | 329.0 > 302.1 | 329.0 > 86.0 | 17 / 31 |

Method Validation and Performance

This optimized method was rigorously validated. The low-temperature step and selected d-SPE sorbents effectively minimized matrix effects, which is critical for accurate LC-MS/MS quantification in complex samples [2].

Table 2: Method Validation Data for **Dimethomorph** and Co-analytes [2]

| Target Compound | Spiking Level (mg/kg) | Average Recovery (%) | Relative Standard Deviation (RSD, %) |
|-----------------|-----------------------|----------------------|--------------------------------------|
| Carbendazim | Not Specified | 77.9 - 80.8 | < 5.5 |

| Target Compound | Spiking Level (mg/kg) | Average Recovery (%) | Relative Standard Deviation (RSD, %) |
|-----------------|-----------------------|----------------------|--------------------------------------|
| Dimethomorph | Not Specified | 111.2 - 116.7 | < 5.5 |
| Fenoxanil | Not Specified | 111.9 - 112.5 | < 5.5 |

Application to Real-World Samples & Dissipation Kinetics

This method is applicable for analyzing **dimethomorph** in insects and high-fat crops. A study on squash, for example, determined the half-life of **dimethomorph**, which is vital for establishing pre-harvest intervals and food safety [3].

Table 3: Dissipation Half-lives of Fungicides in Squash [3]

| Fungicide | Half-life in Fruit (Days) | Half-life in Leaf (Days) |
|---------------|---------------------------|--------------------------|
| Dimethomorph | 2.1 | 4.9 |
| Metalaxyl | 2.7 | 5.0 |
| Myclobutanil | 4.7 | 8.2 |
| Mandipropamid | 4.6 | 8.1 |

The following diagram illustrates the environmental context and purpose of such analyses, from application to risk assessment:

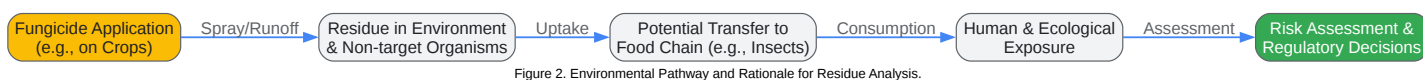


Figure 2. Environmental Pathway and Rationale for Residue Analysis.

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Troubleshooting and Notes

- **Low Recovery:** Ensure the d-SPE sorbent ratios are correct. Using too much PSA can adsorb **dimethomorph**.
- **Matrix Effects:** If suppression or enhancement persists, use matrix-matched calibration standards for quantification.
- **Chromatography Issues:** Check mobile phase pH and column condition. **Dimethomorph** can exhibit two peak shapes (E and Z isomers) [2].
- **Critical Note:** The high recovery rates for **dimethomorph** (111-117%) suggest a potential matrix enhancement effect, underscoring the importance of using matrix-matched calibration curves for accurate quantification [2].

Conclusion

This protocol provides a reliable and effective method for extracting and analyzing **dimethomorph** residues in challenging, high-fat matrices like insects and certain crops. The combination of low-temperature precipitation and an optimized d-SPE clean-up successfully mitigates matrix interference, enabling accurate quantification at trace levels using LC-MS/MS.

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